

Technical Guide: (5-Bromo-2-fluorophenyl)hydrazine

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Compound of Interest

Compound Name: (5-Bromo-2-fluorophenyl)hydrazine

CAS No.: 627871-08-3

Cat. No.: B2579439

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Executive Summary

(5-Bromo-2-fluorophenyl)hydrazine (CAS 627871-08-3) is a specialized organohalogen building block used primarily in the synthesis of fused heterocyclic systems. Its structural uniqueness lies in the ortho-fluoro and meta-bromo substitution pattern relative to the hydrazine moiety. This specific arrangement allows for the regioselective synthesis of 4-bromo-7-fluoroindoles via the Fischer Indole Synthesis—a scaffold increasingly relevant in kinase inhibitor discovery and CNS-active agents.

This guide provides a comprehensive technical overview, including validated synthetic routes, handling protocols, and application workflows for drug development professionals.^[1]

Chemical Identity & Physical Properties^{[2][3][4][5][6][7][8]}

Property	Specification
CAS Number (Free Base)	627871-08-3
CAS Number (HCl Salt)	214916-08-2 (Typical commercial form)
IUPAC Name	(5-Bromo-2-fluorophenyl)hydrazine
Molecular Formula	C ₆ H ₆ BrFN ₂
Molecular Weight	205.03 g/mol
SMILES	<chem>Nc1cc(Br)ccc1F</chem>
Appearance	Off-white to light yellow solid
Melting Point	Decomposes >200°C (as HCl salt); Free base is lower melting
Solubility	Soluble in DMSO, Methanol; HCl salt soluble in water
Storage Conditions	2–8°C, Inert atmosphere (Ar/N ₂), Hygroscopic

Synthetic Utility & Production

The synthesis of **(5-Bromo-2-fluorophenyl)hydrazine** is classically achieved through the diazotization of 5-bromo-2-fluoroaniline followed by reduction. This route is preferred for its scalability and the availability of the aniline precursor (CAS 2924-09-6).

Synthesis Workflow (Diazotization-Reduction)

The following protocol outlines the conversion of the aniline to the hydrazine hydrochloride salt, which is more stable for storage than the free base.

Reagents:

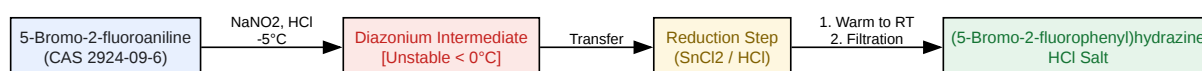
- Precursor: 5-Bromo-2-fluoroaniline (1.0 eq)
- Diazotization: Sodium Nitrite (NaNO₂, 1.1 eq), Conc. HCl
- Reduction: Stannous Chloride (SnCl₂·2H₂O, 2.5 eq) or Sodium Sulfite (Na₂SO₃)^[1]

Protocol:

- **Diazotization:** Dissolve 5-bromo-2-fluoroaniline in concentrated HCl at -5°C. Dropwise add an aqueous solution of NaNO₂, maintaining the internal temperature below 0°C to prevent diazonium decomposition. Stir for 30 minutes.
- **Reduction:** Transfer the cold diazonium salt solution slowly into a pre-cooled solution of SnCl₂ in conc. HCl at -5°C. The mixture will thicken as the hydrazine salt precipitates.
- **Isolation:** Allow the mixture to warm to room temperature (RT) and stir for 2 hours. Filter the precipitate.
- **Purification:** Recrystallize the crude solid from ethanol/ether to yield **(5-Bromo-2-fluorophenyl)hydrazine** hydrochloride as white/yellow needles.

Process Visualization

The following diagram illustrates the chemical flow from precursor to the final hydrazine product.



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Figure 1: Step-wise synthesis of **(5-Bromo-2-fluorophenyl)hydrazine** via diazotization.

Applications in Drug Discovery[1][6]

The primary utility of this hydrazine is in the Fischer Indole Synthesis. The presence of the fluorine atom at the ortho position (relative to the hydrazine) directs the cyclization to the unsubstituted ortho carbon (C6 of the phenyl ring), resulting in a specific substitution pattern on the indole core.[1]

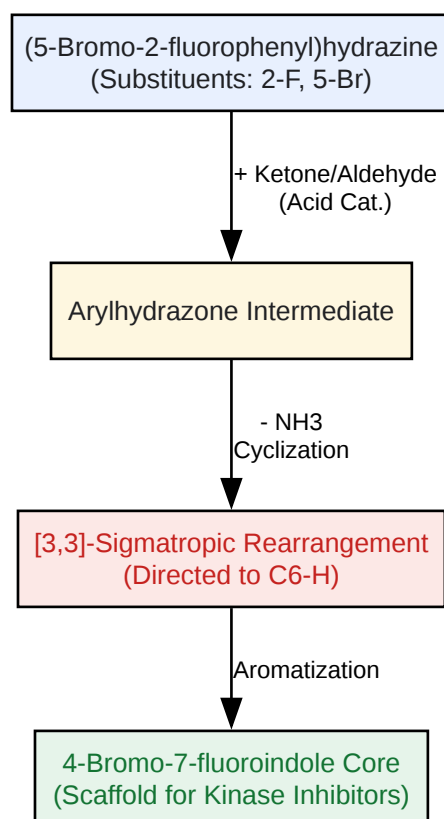
Regioselective Indole Synthesis

When reacted with a ketone (e.g., cyclohexanone or an aldehyde), the cyclization occurs at the sterically accessible C6 position.[1]

- Precursor: **(5-Bromo-2-fluorophenyl)hydrazine**
- Reaction Partner: Ketone/Aldehyde
- Catalyst: ZnCl_2 , PPA, or H_2SO_4 [1][2]
- Product: 4-Bromo-7-fluoroindole derivatives.

Mechanistic Causality: The fluorine atom at position 2 blocks cyclization at that site. Consequently, the [3,3]-sigmatropic rearrangement is forced to occur at position 6.[1] This is a critical design feature for medicinal chemists requiring the 4,7-disubstituted indole scaffold, which is otherwise difficult to access via direct electrophilic aromatic substitution of indole.[1]

Application Diagram



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Figure 2: Regiochemistry of the Fischer Indole Synthesis utilizing the 2-fluoro blocking group.

Quality Control & Characterization

To ensure the integrity of experimental data, the identity of the compound must be validated using the following parameters:

- ^1H NMR (DMSO-d_6): Look for the characteristic hydrazine protons (broad singlets around 4-9 ppm, exchangeable with D_2O) and the aromatic pattern. The 2-F, 5-Br substitution pattern typically yields a set of coupling constants reflecting meta (Br to H) and ortho (F to H) relationships.
- HPLC Purity: >97% (detecting potential aniline impurities).
- Mass Spectrometry: M+H peak at ~205/207 (Br isotope pattern 1:1).

Safety & Handling (HSE)

Hydrazines are potent reducing agents and potential alkylating agents. Strict safety protocols are mandatory.

- Toxicity: Suspected carcinogen; toxic by inhalation and ingestion.
- Sensitization: Known skin sensitizer.
- Stability: Free base oxidizes rapidly in air to form azobenzenes; always store under argon. The hydrochloride salt is more stable but still hygroscopic.
- Disposal: Quench with bleach (sodium hypochlorite) to oxidize the hydrazine functionality to nitrogen gas before disposal.

References

- Robinson, B. (1982). The Fischer Indole Synthesis. John Wiley & Sons. (Seminal text on the mechanism and regiochemistry).

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Sources

- [1. CN104447570A - Synthesis method for 5-bromo-2-fluoropyrimidine - Google Patents \[patents.google.com\]](#)
- [2. Fischer indole synthesis - Wikipedia \[en.wikipedia.org\]](#)
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